

Technical Support Center: Improving IL-17 Signal-to-Noise Ratio

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Compound of Interest

Compound Name: NA-17

Cat. No.: B15580011

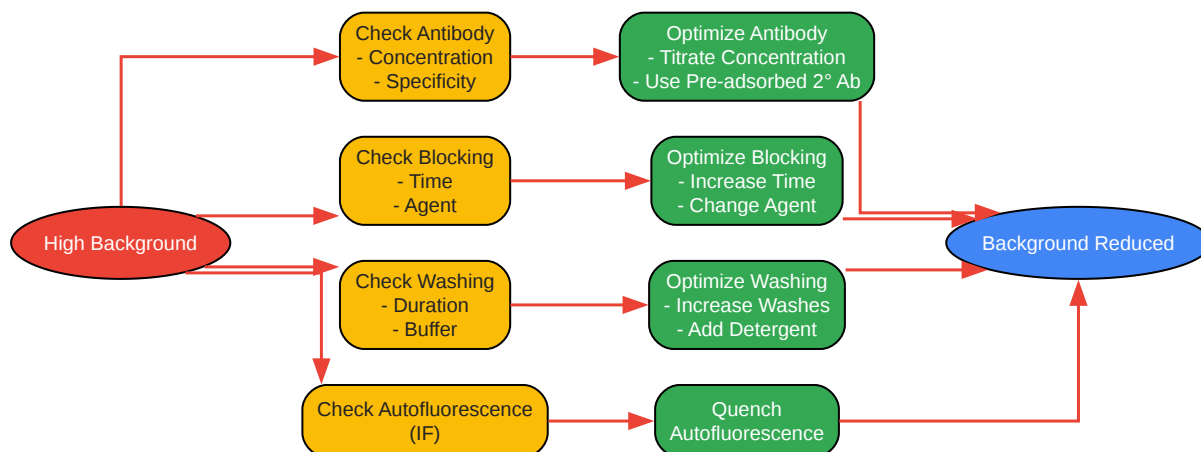
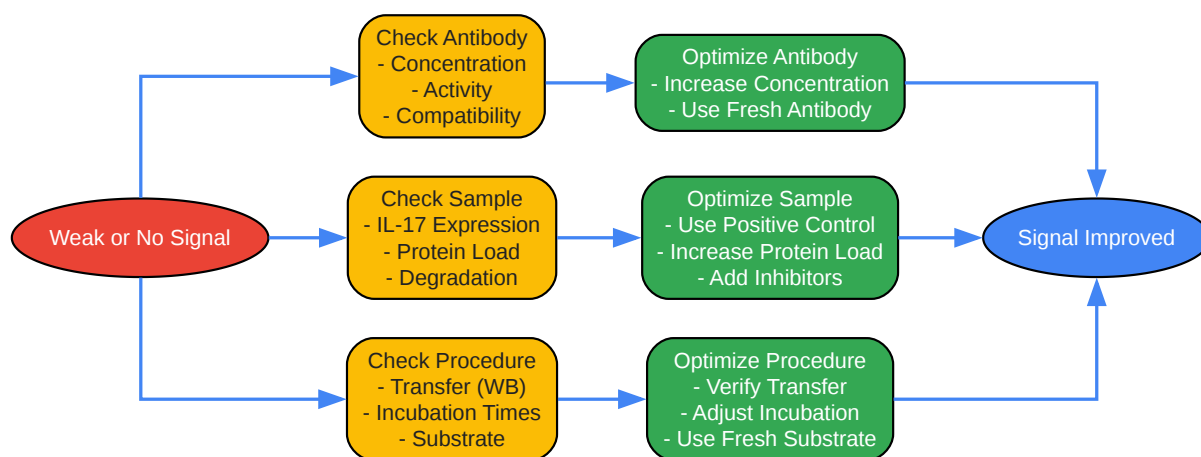
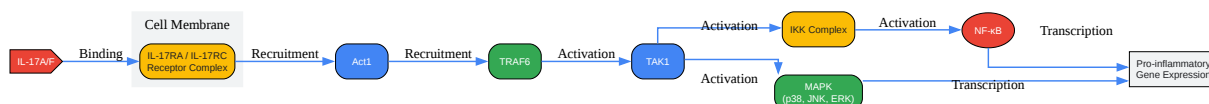
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Welcome to the technical support center for researchers, scientists, and drug development professionals working with Interleukin-17 (IL-17). This resource provides troubleshooting guides and frequently asked questions (FAQs) to help you improve the signal-to-noise ratio in your IL-17 experiments.

Frequently Asked Questions (FAQs)

Q1: What is the IL-17 signaling pathway?

A1: Interleukin-17 (IL-17) is a pro-inflammatory cytokine that plays a crucial role in host defense against pathogens and is implicated in various autoimmune diseases.^{[1][2][3][4]} The IL-17 family consists of six members (IL-17A-F), with IL-17A being the most studied.^{[4][5]} The signaling cascade is initiated when IL-17 binds to its heterodimeric receptor complex, consisting of IL-17RA and IL-17RC.^{[1][3][5]} This binding recruits the adaptor protein Act1, which is essential for downstream signaling.^{[1][2][5]} Act1, in turn, associates with TRAF6 (TNF receptor-associated factor 6), leading to the activation of downstream pathways, including NF- κ B and MAPK, ultimately resulting in the transcription of pro-inflammatory genes like chemokines and cytokines.^{[1][2][3][5]}



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